

Essential Safety and Disposal Protocol for CP-316819

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Compound of Interest

Compound Name: CP-316819

Cat. No.: B7826027

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This document provides immediate safety, handling, and disposal information for **CP-316819**, a selective glycogen phosphorylase inhibitor. The guidance is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Chemical and Physical Properties

A summary of the known quantitative data for **CP-316819** is presented below. This information is critical for safe handling and in determining the appropriate disposal route.

Property	Value	Source
Molecular Weight	415.87 g/mol	
Molecular Formula	C ₂₁ H ₂₂ ClN ₃ O ₄	
Purity	≥98%	
Appearance	Solid	
Solubility	Soluble to 100 mM in DMSO and ethanol	
Storage Temperature	Store at room temperature or -20°C	
Stability	≥ 4 years when stored at -20°C	
CAS Number	186392-43-8	

Proper Disposal Procedures

As a specific Safety Data Sheet (SDS) with detailed disposal instructions for **CP-316819** is not readily available, the following procedures are based on general best practices for the disposal of solid, non-halogenated organic laboratory chemicals of unknown toxicity. Always consult with your institution's Environmental Health and Safety (EHS) department for specific local regulations and requirements.

Step-by-Step Disposal Protocol:

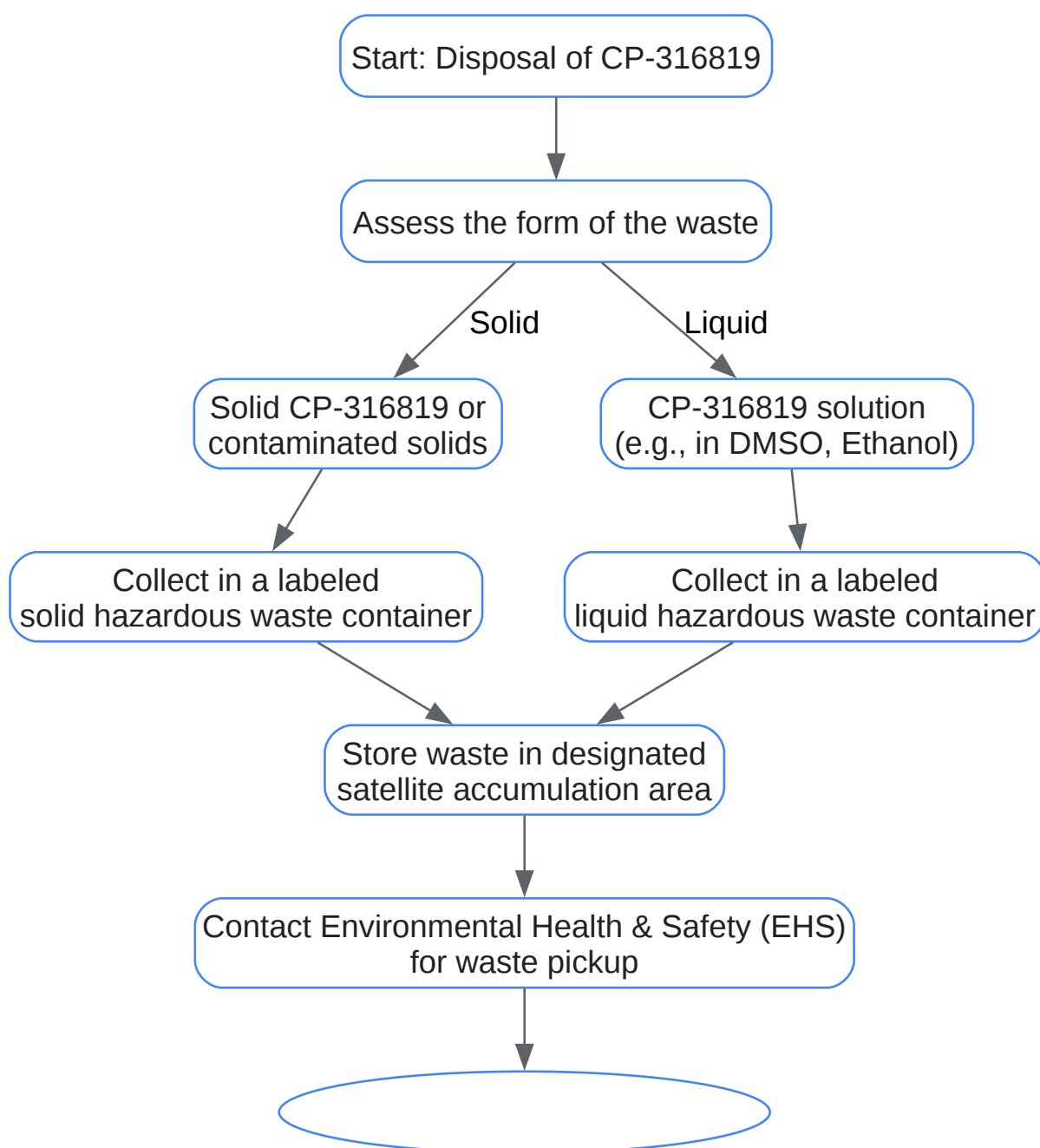
- **Personal Protective Equipment (PPE):** Before handling, ensure you are wearing appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves.
- **Waste Segregation:**
 - **Solid Waste:** Collect waste **CP-316819** powder and any materials contaminated with the solid (e.g., weigh boats, contaminated paper towels) in a dedicated, clearly labeled hazardous waste container for solid chemical waste.
 - **Solutions:** Solutions of **CP-316819** in solvents like DMSO or ethanol should be disposed of as hazardous liquid waste. Do not pour down the drain. Collect in a sealable, labeled container designated for flammable liquid waste.
- **Container Labeling:** All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**CP-316819**," and the primary hazard (e.g., "Flammable Liquid" for solutions, "Toxic" as a precaution for the solid).
- **Storage of Waste:** Store waste containers in a designated, well-ventilated satellite accumulation area, away from incompatible materials. Ensure containers are tightly sealed.
- **Waste Pickup:** Arrange for the disposal of the hazardous waste through your institution's EHS department. Follow their specific procedures for requesting a chemical waste pickup.
- **Decontamination:** Decontaminate all surfaces and equipment that have come into contact with **CP-316819** using an appropriate solvent and cleaning procedure. Dispose of cleaning materials as hazardous waste.

Important Considerations:

- Do Not dispose of **CP-316819** in the regular trash.
- Do Not dispose of **CP-316819** solutions down the sanitary sewer.
- Do Not mix **CP-316819** waste with other chemical waste streams unless explicitly permitted by your EHS department.

Disposal Decision Workflow

The following diagram illustrates the logical workflow for the proper disposal of **CP-316819**.



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Caption: Disposal workflow for **CP-316819**.

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